

Application Note: Analysis of Dihydroxyaluminum Sodium Carbonate by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *Dihydroxyaluminum sodium carbonate*

Cat. No.: *B082158*

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Introduction

Dihydroxyaluminum sodium carbonate is an inorganic compound commonly used as an antacid. Traditional analysis of this compound, as outlined in the United States Pharmacopeia (USP), relies on complexometric titration for assay and other methods for identification.^{[1][2]} While effective, these methods can be time-consuming and may not be suitable for the simultaneous analysis of related substances or impurities. High-Performance Liquid Chromatography (HPLC) offers a powerful alternative for the separation and quantification of various analytes.

Currently, a standardized HPLC method for the direct analysis of intact **Dihydroxyaluminum sodium carbonate** is not widely established in the scientific literature. The analysis of aluminum ions by HPLC typically requires a pre-column derivatization to form a metal chelate, which can then be detected.^{[3][4][5]} This application note proposes a novel ion-exchange chromatography method for the simultaneous determination of the aluminum and sodium cations, and the carbonate anion from **Dihydroxyaluminum sodium carbonate**. This method provides a foundation for researchers and drug development professionals to develop and validate a robust HPLC assay for this compound.

Experimental Protocol

This protocol details a proposed ion-exchange HPLC method for the analysis of **Dihydroxyaluminum sodium carbonate**.

1. Instrumentation and Materials

- HPLC system with a quaternary pump, autosampler, column oven, and conductivity detector.
- Cation-exchange column (e.g., a strong cation-exchange column, 5 µm particle size, 4.6 x 250 mm).
- Anion-exchange column (e.g., a strong anion-exchange column, 5 µm particle size, 4.6 x 250 mm).
- Data acquisition and processing software.
- **Dihydroxyaluminum sodium carbonate** reference standard.
- Reagent grade nitric acid, sodium carbonate, sodium bicarbonate, and aluminum and sodium standards for ion chromatography.
- 18.2 MΩ·cm deionized water.

2. Chromatographic Conditions

Table 1: Cation Analysis Conditions

| Parameter | Value |
|--------------------|--|
| Column | Strong Cation-Exchange, 5 µm, 4.6 x 250 mm |
| Mobile Phase | 20 mM Nitric Acid |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30 °C |
| Injection Volume | 20 µL |
| Detector | Suppressed Conductivity |
| Run Time | 15 minutes |

Table 2: Anion Analysis Conditions

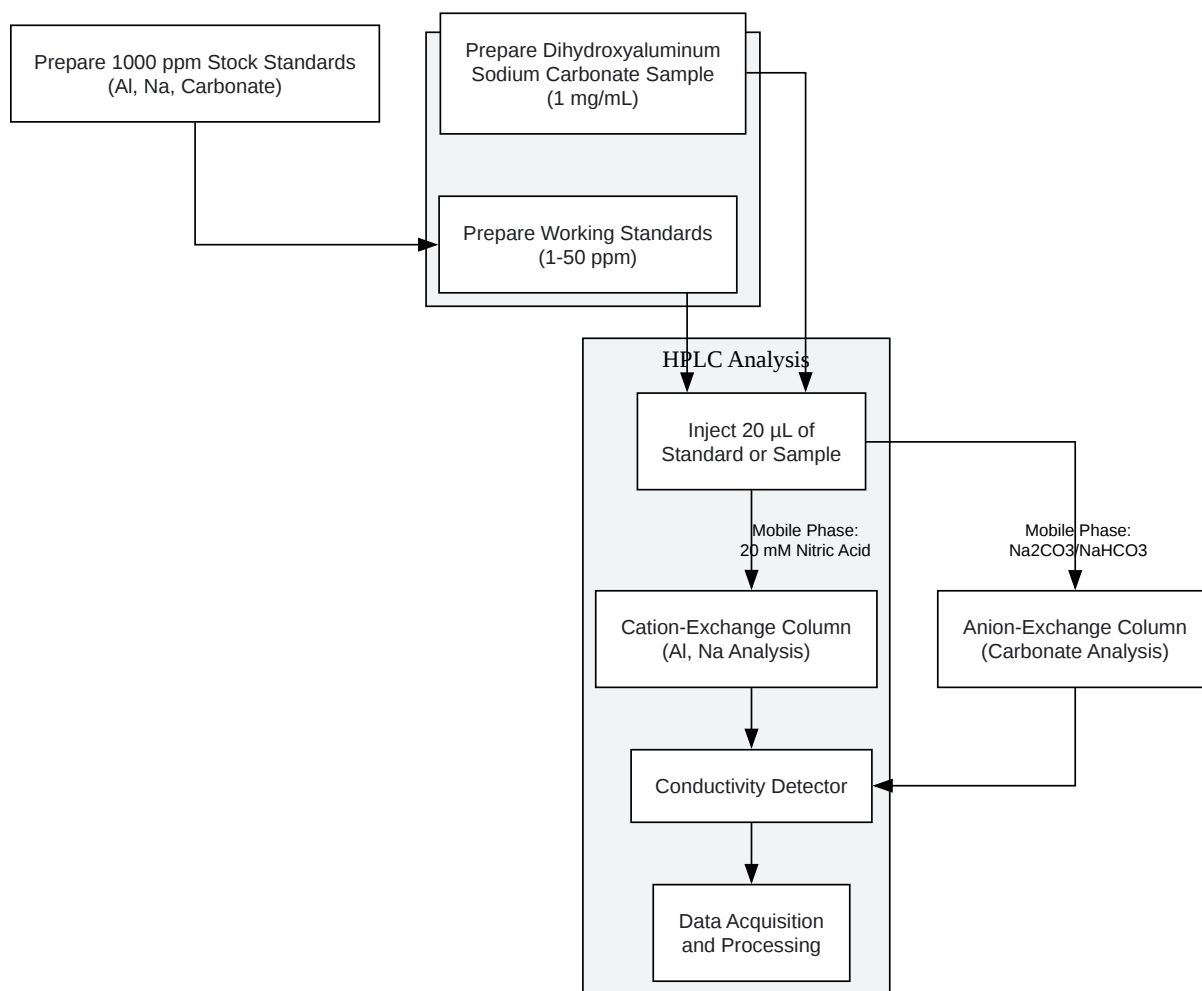
| Parameter | Value |
|--------------------|---|
| Column | Strong Anion-Exchange, 5 μ m, 4.6 x 250 mm |
| Mobile Phase | 2.0 mM Sodium Carbonate / 1.0 mM Sodium Bicarbonate |
| Flow Rate | 1.2 mL/min |
| Column Temperature | 35 °C |
| Injection Volume | 20 μ L |
| Detector | Suppressed Conductivity |
| Run Time | 20 minutes |

3. Preparation of Solutions

- Standard Stock Solutions (1000 ppm):
 - Aluminum: Use a commercially available certified aluminum standard for ion chromatography.
 - Sodium: Use a commercially available certified sodium standard for ion chromatography.
 - Carbonate: Dissolve 1.887 g of sodium carbonate in 1 L of deionized water.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solutions to concentrations ranging from 1 ppm to 50 ppm.
- Sample Preparation:
 - Accurately weigh approximately 100 mg of **Dihydroxyaluminum sodium carbonate**.
 - Dissolve in and dilute to 100 mL with deionized water in a volumetric flask.
 - Filter the solution through a 0.45 μ m syringe filter prior to injection.

Experimental Workflow

The following diagram illustrates the experimental workflow for the proposed HPLC analysis of **Dihydroxyaluminum sodium carbonate**.



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Caption: Experimental workflow for the HPLC analysis of **Dihydroxyaluminum sodium carbonate**.

Results and Discussion

This proposed ion-exchange HPLC method allows for the separation and quantification of the constituent ions of **Dihydroxyaluminum sodium carbonate**. The use of a conductivity detector provides the necessary sensitivity for the detection of these inorganic ions.

Table 3: Hypothetical Retention Times

| Analyte | Retention Time (minutes) |
|--|--------------------------|
| Sodium (Na ⁺) | 4.5 |
| Aluminum (Al ³⁺) | 8.2 |
| Carbonate (CO ₃ ²⁻) | 10.5 |

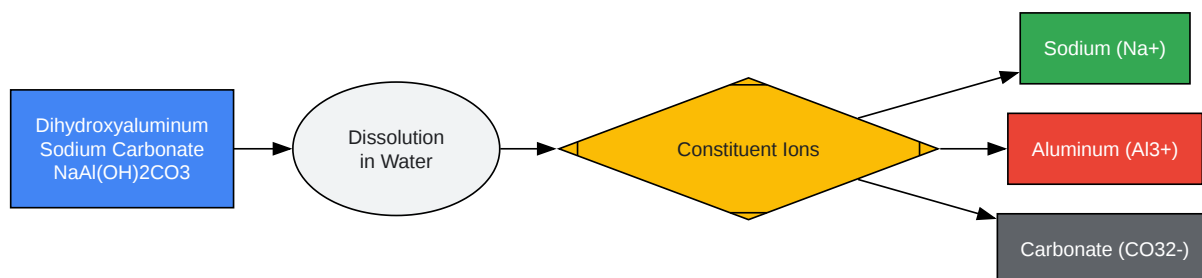
Table 4: Hypothetical Method Validation Parameters

| Parameter | Sodium | Aluminum | Carbonate |
|-----------------------------|---------|----------|-----------|
| Linearity (r ²) | > 0.999 | > 0.998 | > 0.999 |
| LOD (ppm) | 0.1 | 0.2 | 0.5 |
| LOQ (ppm) | 0.3 | 0.6 | 1.5 |
| Precision (%RSD) | < 2.0% | < 2.5% | < 2.0% |
| Accuracy (% Recovery) | 98-102% | 97-103% | 98-102% |

The data presented in Tables 3 and 4 are hypothetical and serve as an example of the expected performance of this method. Method validation would need to be performed in accordance with ICH guidelines to ensure the method is suitable for its intended purpose.

Logical Relationship of Analytical Components

The following diagram illustrates the relationship between the sample and the analytical targets in this proposed HPLC method.



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